Spectroscopic Analysis of 5-Bromohexanoic Acid: A Technical Guide

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Compound of Interest

Compound Name:	*5-Bromohexanoic acid*
Cat. No.:	*B8566085*

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This technical guide provides a comprehensive overview of the spectroscopic data for **5-Bromohexanoic acid**, a halogenated carboxylic acid of interest in synthetic chemistry and drug discovery. Due to the limited availability of experimentally derived spectra for this specific isomer, this document presents high-quality predicted data for its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) analyses. Furthermore, it outlines detailed, generalized experimental protocols for these techniques, offering a practical framework for the spectroscopic characterization of similar molecules.

Spectroscopic Data

The following sections present the predicted spectroscopic data for **5-Bromohexanoic acid**, organized for clarity and comparative analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule.

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Table 1: Predicted ^{1}H NMR Data for **5-Bromohexanoic Acid**

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~10-12	Singlet (broad)	1H	-COOH
~4.1	Multiplet	1H	H-5
~2.4	Triplet	2H	H-2
~1.9	Multiplet	2H	H-4
~1.7	Doublet	3H	H-6
~1.6	Multiplet	2H	H-3

Note: Predicted chemical shifts are estimates and can vary based on solvent and experimental conditions.

Table 2: Predicted ^{13}C NMR Data for **5-Bromohexanoic Acid**

Chemical Shift (ppm)	Carbon Atom
~179	C-1 (-COOH)
~55	C-5 (-CHBr)
~38	C-4
~33	C-2
~25	C-6 ($-CH_3$)
~24	C-3

Note: Predicted chemical shifts are estimates and can vary based on solvent and experimental conditions.

Infrared (IR) Spectroscopy

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IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Table 3: Predicted IR Absorption Bands for **5-Bromohexanoic Acid**

Wavenumber (cm^{-1})	Intensity	Assignment
2500-3300	Broad	O-H stretch (Carboxylic Acid)
~2950	Medium-Strong	C-H stretch (Aliphatic)
~1710	Strong	C=O stretch (Carboxylic Acid)
~1410	Medium	C-O-H bend
~1280	Medium	C-O stretch
~650	Medium-Strong	C-Br stretch

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that ionizes chemical species and sorts the ions based on their mass-to-charge ratio. Electron Ionization (EI) is a common method that can cause fragmentation of the molecule, providing structural information.

Table 4: Predicted Key Mass Spectrometry Fragments (Electron Ionization) for **5-Bromohexanoic Acid**

m/z	Interpretation
194/196	Molecular Ion Peak $[M]^+$ (presence of Br isotopes)
115	$[M - Br]^+$
73	$[C_4H_9O]^+$
55	$[C_4H_7]^+$

Experimental Protocols

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While specific experimental parameters for **5-Bromohexanoic acid** are not readily available in the literature, the following sections describe standard procedures for obtaining NMR, IR, and Mass Spectra for a liquid carboxylic acid.

NMR Spectroscopy (General Protocol)

- Sample Preparation: A small amount of the **5-Bromohexanoic acid** sample is dissolved in a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in an NMR tube. The concentration is typically in the range of 5-25 mg/0.5 mL.
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher) is used for analysis.
- ^1H NMR Acquisition: The spectrometer is tuned to the proton frequency. A standard one-pulse experiment is performed. Key parameters include the spectral width, number of scans, and relaxation delay.
- ^{13}C NMR Acquisition: The spectrometer is tuned to the carbon frequency. A proton-decoupled experiment is typically run to simplify the spectrum. A larger number of scans is usually required for ^{13}C NMR due to the lower natural abundance of the ^{13}C isotope.
- Data Processing: The raw data (Free Induction Decay - FID) is Fourier transformed to obtain the spectrum. Phasing, baseline correction, and referencing to the solvent peak are performed.

Infrared (IR) Spectroscopy (General Protocol for Liquid Sample)[1][2][3]

- Sample Preparation: For a liquid sample like **5-Bromohexanoic acid**, a thin film is prepared between two salt plates (e.g., NaCl or KBr), which are transparent to infrared radiation.[1][2] A drop of the neat liquid is placed on one plate, and the second plate is carefully placed on top to spread the liquid evenly.[1]
- Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer is used.
- Background Spectrum: A background spectrum of the empty sample compartment is recorded to subtract the contribution of atmospheric water and carbon dioxide.

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- Sample Spectrum: The prepared salt plates with the sample are placed in the spectrometer's sample holder. The infrared spectrum is then recorded.
- Data Analysis: The resulting spectrum shows the percentage of transmittance or absorbance versus wavenumber (cm^{-1}). The characteristic absorption bands are then identified and assigned to the corresponding functional groups.

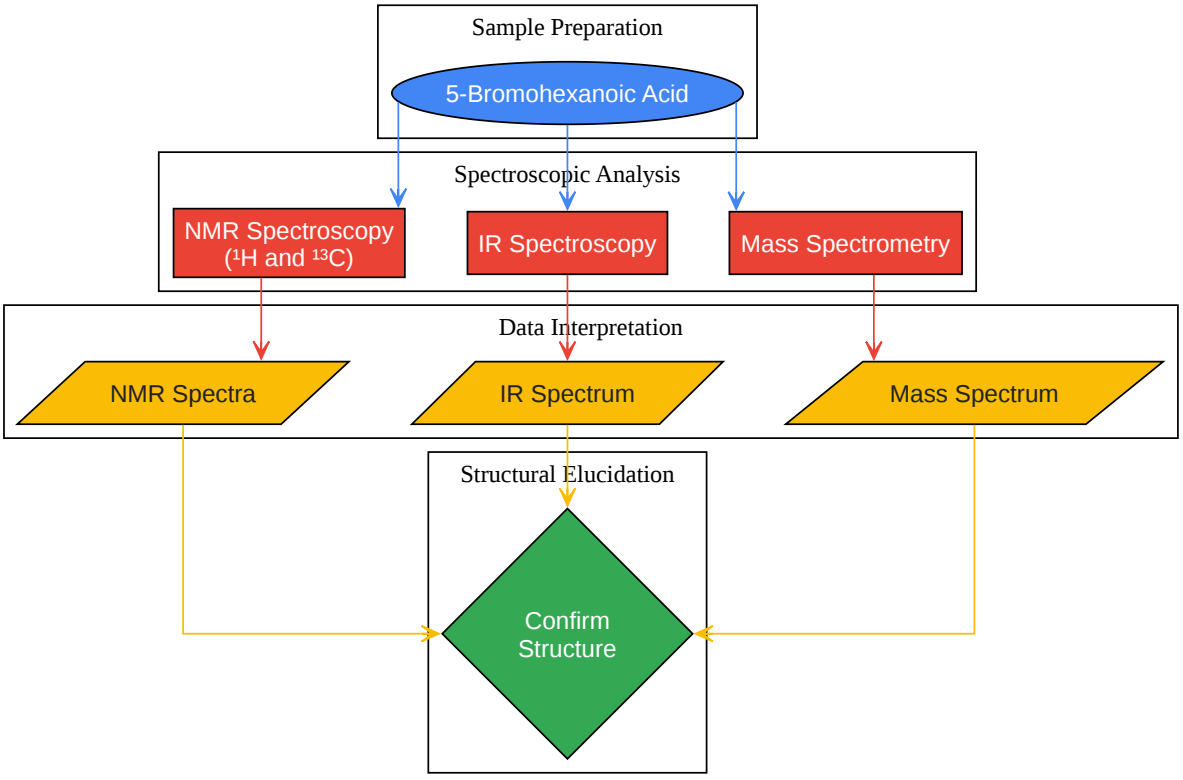
Mass Spectrometry (General Protocol for Electron Ionization)[4][5]

- Sample Introduction: A small amount of the volatile liquid sample is introduced into the mass spectrometer, often via a heated direct insertion probe or through a gas chromatograph (GC-MS).[3] The sample is vaporized in a high vacuum environment.
- Ionization: The gaseous molecules are bombarded with a high-energy electron beam (typically 70 eV).[4] This causes the molecule to lose an electron, forming a molecular ion ($[M]^+$), and often induces fragmentation.
- Mass Analysis: The resulting ions (molecular ion and fragment ions) are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer). The analyzer separates the ions based on their mass-to-charge (m/z) ratio.
- Detection: An electron multiplier or other detector records the abundance of ions at each m/z value.
- Data Presentation: The data is presented as a mass spectrum, which is a plot of relative ion abundance versus m/z.

Visualization of Spectroscopic Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound like **5-Bromohexanoic acid**.

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Caption: General workflow for the spectroscopic analysis of **5-Bromohexanoic acid**.

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References

- 1. orgchemboulder.com [orgchemboulder.com]
- 2. byjus.com [byjus.com]
- 3. as.uky.edu [as.uky.edu]
- 4. Electron Ionization - Creative Proteomics [creative-proteomics.com]
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